

An In-depth Technical Guide to 3-Hydroxybenzonitrile

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Compound of Interest

Compound Name: 3-Cyanophenol

Cat. No.: B046033

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 3-Hydroxybenzonitrile, a significant chemical intermediate in various fields, including pharmaceutical development. This document covers its core chemical and physical properties, detailed synthesis protocols, and key applications, with a focus on its role in the synthesis of pharmacologically active compounds.

Core Properties and Structure

3-Hydroxybenzonitrile, also known as **3-cyanophenol** or m-hydroxybenzonitrile, is an aromatic organic compound.^[1] Its chemical structure consists of a benzene ring substituted with a hydroxyl (-OH) group and a nitrile (-CN) group at the meta position. This arrangement of functional groups makes it a versatile precursor for a wide range of chemical modifications.

The Chemical Abstracts Service (CAS) registry number for 3-Hydroxybenzonitrile is 873-62-1.

^[1]^[2]^[3]

Figure 1: Chemical Structure of 3-Hydroxybenzonitrile

Physicochemical Data

The key physicochemical properties of 3-Hydroxybenzonitrile are summarized in the table below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value
CAS Number	873-62-1[1][2][3]
Molecular Formula	C ₇ H ₅ NO[3][4]
Molecular Weight	119.12 g/mol [2][3]
Appearance	Pale brown or off-white crystalline powder[4][5]
Melting Point	78-81 °C[2]
Solubility	Slightly soluble in water; Soluble in ethanol and ethyl acetate[1][5]
IUPAC Name	3-hydroxybenzonitrile[3][4]
InChI Key	SGHBRHKBCLLVCI-UHFFFAOYSA-N[2][4]
SMILES	<chem>Oc1cccc(c1)C#N</chem> [2]

Synthesis of 3-Hydroxybenzonitrile

Several synthetic routes are available for the preparation of 3-Hydroxybenzonitrile. One common method involves the oxidation of 3-cyanophenylboronic acid.[6] This approach offers a direct pathway to the desired meta-substituted product.

This protocol describes a representative method for the synthesis of 3-Hydroxybenzonitrile.

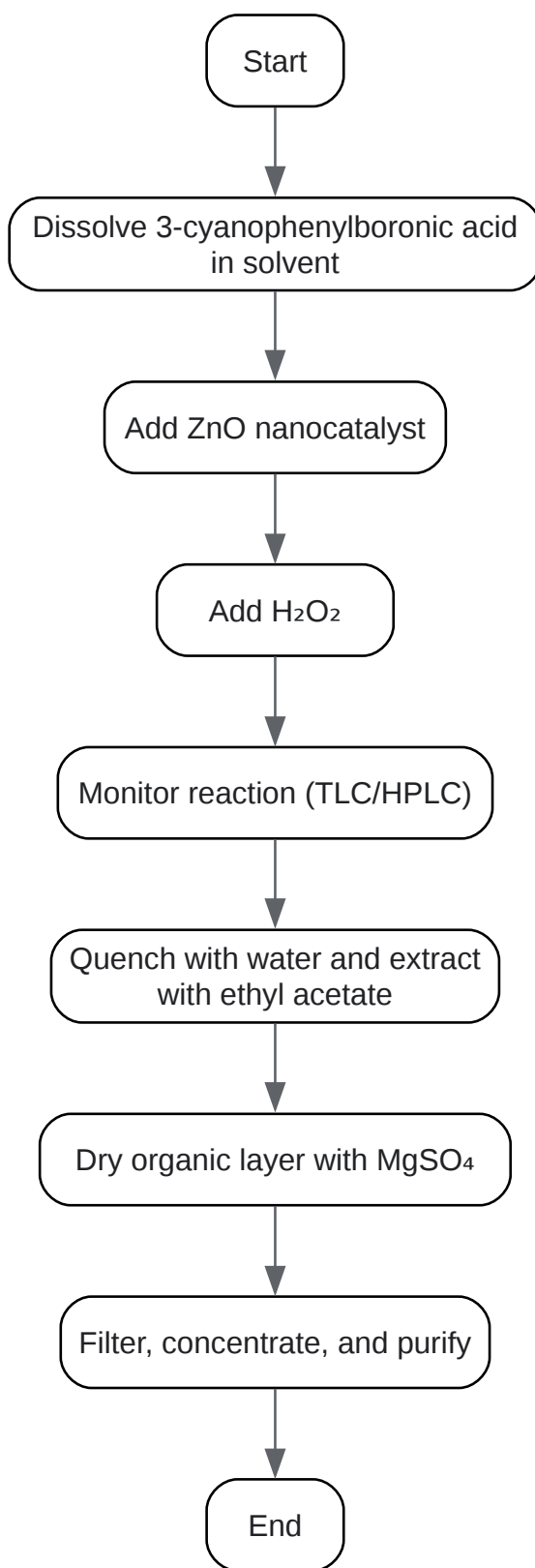
Materials:

- 3-cyanophenylboronic acid
- Hydrogen peroxide (H₂O₂)
- Zinc oxide (ZnO) nanocatalyst
- Suitable solvent (e.g., acetonitrile)
- Deionized water

- Ethyl acetate
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve 3-cyanophenylboronic acid in the chosen solvent.
- **Catalyst Addition:** Add the zinc oxide nanocatalyst to the solution.
- **Oxidant Addition:** Slowly add hydrogen peroxide to the reaction mixture while stirring.
- **Reaction Monitoring:** Monitor the progress of the reaction using an appropriate technique, such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- **Work-up:** Once the reaction is complete, quench the reaction mixture with deionized water.
- **Extraction:** Extract the aqueous layer with ethyl acetate.
- **Drying:** Dry the combined organic layers over anhydrous magnesium sulfate.
- **Purification:** Filter the mixture and remove the solvent under reduced pressure. The crude product can be further purified by column chromatography or recrystallization to yield pure 3-Hydroxybenzonitrile.



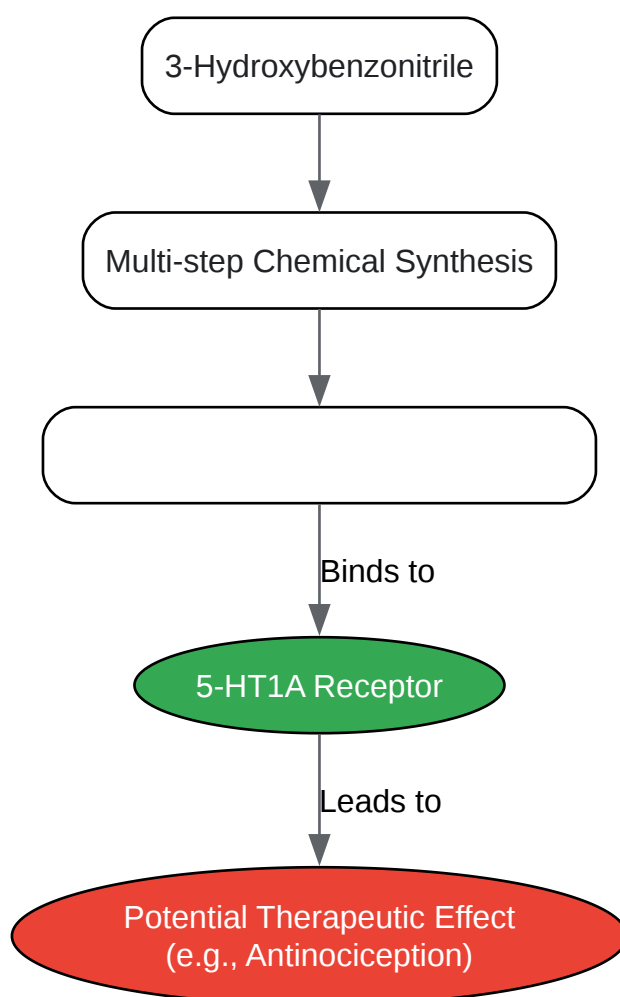
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Figure 2: Experimental Workflow for the Synthesis of 3-Hydroxybenzonitrile

Applications in Drug Development

3-Hydroxybenzonitrile is a valuable building block in the synthesis of various pharmaceuticals. [6] Its bifunctional nature allows for diverse chemical transformations. A notable application is its use as an intermediate in the synthesis of novel Serotonin 5-HT_{1A} receptor agonists, which have shown potential for antinociceptive activity.[4]

The serotonin 5-HT_{1A} receptor is a subtype of the serotonin receptor that is implicated in the modulation of mood, anxiety, and other neurological processes. Agonists of this receptor are of significant interest in the development of treatments for depression, anxiety disorders, and pain.



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